

# 3-Fluoro-DL-valine certificate of analysis

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

Get Quote

## Product Specifications

The table below summarizes the available information for **3-Fluoro-DL-valine** from two chemical suppliers.

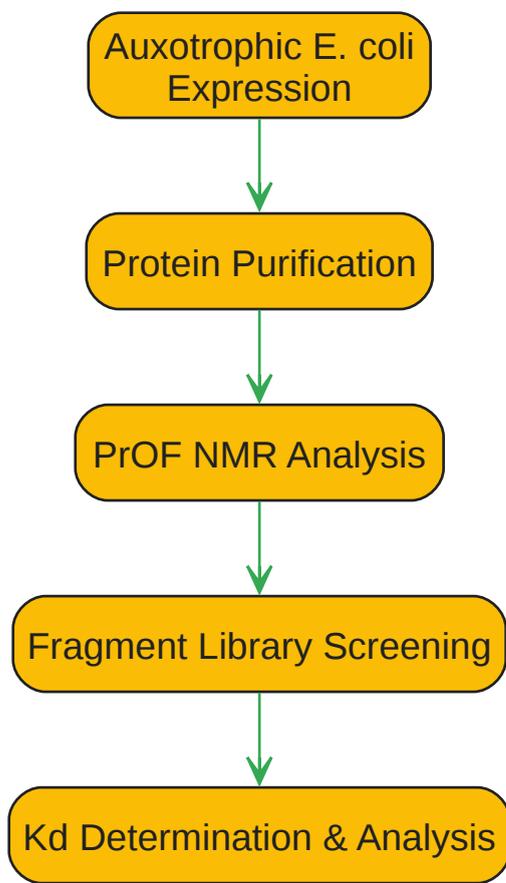
Specification	Sigma-Aldrich	Thermo Scientific Chemicals
Catalog Number	47581 [1]	L15334MC / AAL15334MC [2]
CAS Number	43163-94-6 [1]	43163-94-6 [2]
Assay (Purity)	≥99.0% [1]	94% [2]
Physical Form	White powder [1]	Information missing
Melting Point	~210 °C (decomposition) [1]	~250 °C (decomposition) [2]
Molecular Formula	C5H10FNO2 [1]	C5H10FNO2 [2]
Molecular Weight	135.14 g/mol [1]	135.14 g/mol [2]
SMILES	CC(C)(F)C(N)C(O)=O [1]	CC(C)(F)C(N)C(O)=O [2]

Specification	Sigma-Aldrich	Thermo Scientific Chemicals
Safety (GHS)	Information missing	H315-H319-H335 (Causes skin and eye irritation, may cause respiratory irritation) [2]

## Research Applications and Protocols

While direct comparative data was not found, the search results highlight the key research applications of side-chain fluorinated amino acids like **3-Fluoro-DL-valine**, along with relevant experimental methodologies.

- **Primary Research Applications:** Fluorinated amino acids are valuable tools in **medicinal chemistry** and **protein science** [3]. Their main applications include:
  - **19F NMR Spectroscopy:** Incorporating a 19F-label into proteins allows researchers to study protein folding, function, and interactions with small molecules using Protein-observed 19F-NMR (PrOF NMR) [4] [3]. The 19F nucleus is highly sensitive to its environment, providing excellent data for binding studies [4].
  - **Medicinal Chemistry Optimization:** Adding fluorine to amino acid side chains can enhance a peptide's **metabolic stability**, **membrane permeability**, and **target-binding affinity** [3].
  - **Conformational Studies:** Fluorine can influence the local and overall conformation of peptides, which is useful for structure-activity relationship studies [3].
- **Experimental Workflow for PrOF NMR Screening:** The following diagram illustrates a typical workflow for using fluorinated amino acids in fragment-based drug discovery.



[Click to download full resolution via product page](#)

- **Protein Expression and Purification:** Recombinant proteins are expressed in bacterial systems (e.g., *E. coli*) using auxotrophic strains or methods that allow for the sequence-selective incorporation of the fluorinated amino acid in place of its natural counterpart [4] [3]. The protein is then purified using standard chromatographic methods [4].
- **PrOF NMR and Fragment Screening:** The purified, <sup>19</sup>F-labeled protein is analyzed using 1D <sup>19</sup>F NMR. Researchers then screen libraries of small molecule "fragments" by observing changes in the <sup>19</sup>F chemical shifts of the protein upon the addition of these compounds, which indicates binding [4].
- **Data Analysis:** The chemical shift perturbations are quantified to determine the dissociation constant (K<sub>d</sub>) of the binding interaction and to calculate ligand efficiency, which helps prioritize fragments for further development [4].
- **Synthesis and Incorporation Methods:** Side-chain fluorinated amino acids can be incorporated into larger peptides and proteins through several methods:

- **Solid-Phase Peptide Synthesis (SPPS):** This is the most common chemical method for synthesizing peptides containing fluorinated residues [3].
- **Biosynthetic Incorporation:** This involves using engineered organisms. **Auxotrophic strains** that cannot make a specific amino acid will incorporate the provided fluorinated analog from the growth medium. **Stop-codon suppression** techniques use a specific tRNA/synthetase pair to incorporate the fluorinated amino acid at a precise location in the protein sequence [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 3-Fluoro- DL -valine = 99.0 43163-94-6 [sigmaaldrich.com]
2. 3-Fluoro-DL-valine, 94%, Thermo Scientific Chemicals [fishersci.ca]
3. The Diverse Roles That Fluorine Can Play within Amino Acid ... [pmc.ncbi.nlm.nih.gov]
4. Protein-observed 19F-NMR for fragment screening, affinity ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [3-Fluoro-DL-valine certificate of analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b752006#3-fluoro-dl-valine-certificate-of-analysis>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)